

Summary of Findings for Alternative "RU" Compounds

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Compound of Interest

Compound Name: RU 35929

Cat. No.: B1680175

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Our search retrieved data for several other ruthenium-containing compounds and other substances with similar "RU" prefixes. These are summarized to aid in distinguishing them from the initial query and to provide context in the event of a potential misidentification of the compound of interest.

Ruthenium Carbonyl Complexes

Several results pointed to Ruthenium carbonyl complexes, which are well-characterized compounds in organometallic chemistry.

- Triruthenium dodecacarbonyl ($\text{Ru}_3(\text{CO})_{12}$): This is a stable, dark orange solid used as a precursor for other organoruthenium compounds.^[1] It is soluble in nonpolar organic solvents.^[1]

Property	Value
Chemical Formula	$\text{C}_{12}\text{O}_{12}\text{Ru}_3$
Molar Mass	639.33 g/mol ^[1]
Appearance	Orange solid ^[1]
Melting Point	154 °C ^[1]
Solubility in water	Insoluble ^[1]

The synthesis of Triruthenium dodecacarbonyl involves the reaction of ruthenium trichloride with carbon monoxide.[\[1\]](#)

Chiral Ruthenium Catalysts

Commercially available chiral catalysts containing Ruthenium were also identified.

- Chiralyst® Ru929: This is a red-orange powder with the empirical formula $[\text{RuCl}(\text{p-cymene})(\text{R})\text{-BINAP}]\text{Cl}$.[\[2\]](#)

Property	Value
Chemical Formula	$\text{C}_{54}\text{H}_{46}\text{Cl}_2\text{P}_2\text{Ru}$
Molecular Weight	928.88 g/mol [2]
Metal	Ru [2]
Theoretical Metal Content	11% [2]

Biologically Active "RU" Compounds

A pyrrolobenzimidazole derivative with an "RU" designation was found, noted for its antioxidant properties.

- RU-792: This compound has demonstrated high antioxidant activity in various model systems.[\[3\]](#) It is a derivative of pyrrolo[1,2- α]benzimidazole and has been compared to the reference antioxidant Trolox.[\[3\]](#)

Conclusion

The designation "**RU 35929**" does not correspond to a readily identifiable chemical compound in the public domain based on the conducted searches. The information presented herein pertains to other substances with "RU" in their names and is provided for informational purposes to prevent confusion.

Researchers, scientists, and drug development professionals seeking information on a specific compound are advised to verify the exact chemical name, CAS number, or other unique

identifiers to ensure accurate data retrieval. Without a valid identifier, it is not possible to provide a technical guide, data tables, or diagrams as requested for "RU 35929".

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References

- 1. Triruthenium dodecacarbonyl - Wikipedia [en.wikipedia.org]
- 2. Chiralyst® Ru929 | Umicore [pmc.umicore.com]
- 3. Antioxidant properties of pyrrolobenzimidazole derivative RU-792: experimental study - PubMed [pubmed.ncbi.nlm.nih.gov]
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